

Application Note: Utilizing Methyl 5-(methylamino)pentanoate HCl in Advanced Peptide Synthesis

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Compound of Interest

Compound Name:	Methyl 5-(methylamino)pentanoate hydrochloride
CAS No.:	1253582-24-9
Cat. No.:	B3027217

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Target Audience: Researchers, peptide chemists, and drug development professionals.

Executive Summary & Mechanistic Rationale

The development of peptidomimetics, PROTACs, and targeted fusion inhibitors often requires the introduction of flexible, metabolically stable spacer domains. The 5-aminopentanoic acid (ava) moiety is a well-documented flexible polymethylene spacer used to optimize the distance between pharmacophores or epitopes[1].

Methyl 5-(methylamino)pentanoate hydrochloride (CAS: 1253582-24-9) is an advanced bifunctional building block that builds upon the ava framework. It features two critical modifications:

- N-Methylation: The secondary amine increases lipophilicity, imparts proteolytic resistance, and induces conformational rigidity by restricting the rotation of the resulting amide bond[2].

- **Methyl Ester C-Terminal Protection:** The methyl ester provides an orthogonal protecting group strategy, allowing selective acylation at the sterically hindered N-methyl amine without polymerizing the spacer itself.

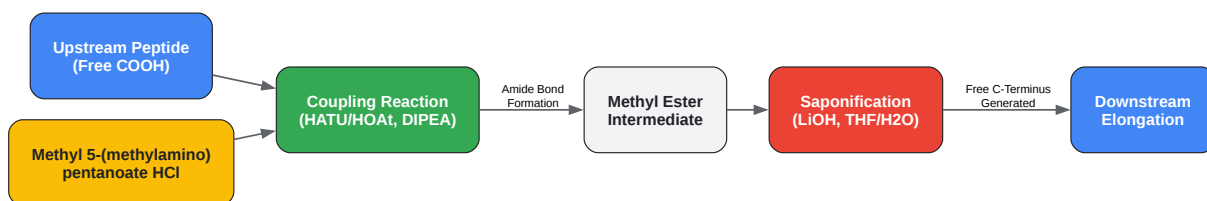
Incorporating this building block requires specialized synthetic strategies. The steric bulk of the N-methyl group significantly reduces nucleophilicity, necessitating highly reactive uronium-based coupling reagents like HATU[3]. Subsequently, the methyl ester must be cleaved via controlled saponification to allow for downstream C-terminal elongation[4].

Table 1: Physicochemical Profile of the Building Block

Property	Specification
Chemical Name	Methyl 5-(methyamino)pentanoate hydrochloride
CAS Number	1253582-24-9
Molecular Weight	181.66 g/mol
Formula	C ₇ H ₁₆ ClNO ₂
Primary Utility	N-methylated flexible spacer, PROTAC linker, peptidomimetic core

Synthetic Strategy & Workflow

The integration of Methyl 5-(methyamino)pentanoate HCl into a peptide sequence is typically a two-phase process: (1) Amide Bond Formation (Coupling) and (2) C-Terminal Deprotection (Saponification).



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Synthetic workflow for incorporating Methyl 5-(methylamino)pentanoate into a peptide chain.

Protocol 1: HATU-Mediated Coupling to the N-Methyl Secondary Amine

Standard coupling reagents (e.g., DIC/HOBt) often fail or result in severe truncation when reacting with N-methylated secondary amines due to steric hindrance. HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxide hexafluorophosphate) is the gold standard for this application[5]. The 7-aza nitrogen of the HOAt leaving group provides anchimeric (neighboring-group) assistance, stabilizing the transition state and dramatically accelerating the aminolysis of the active ester[6].

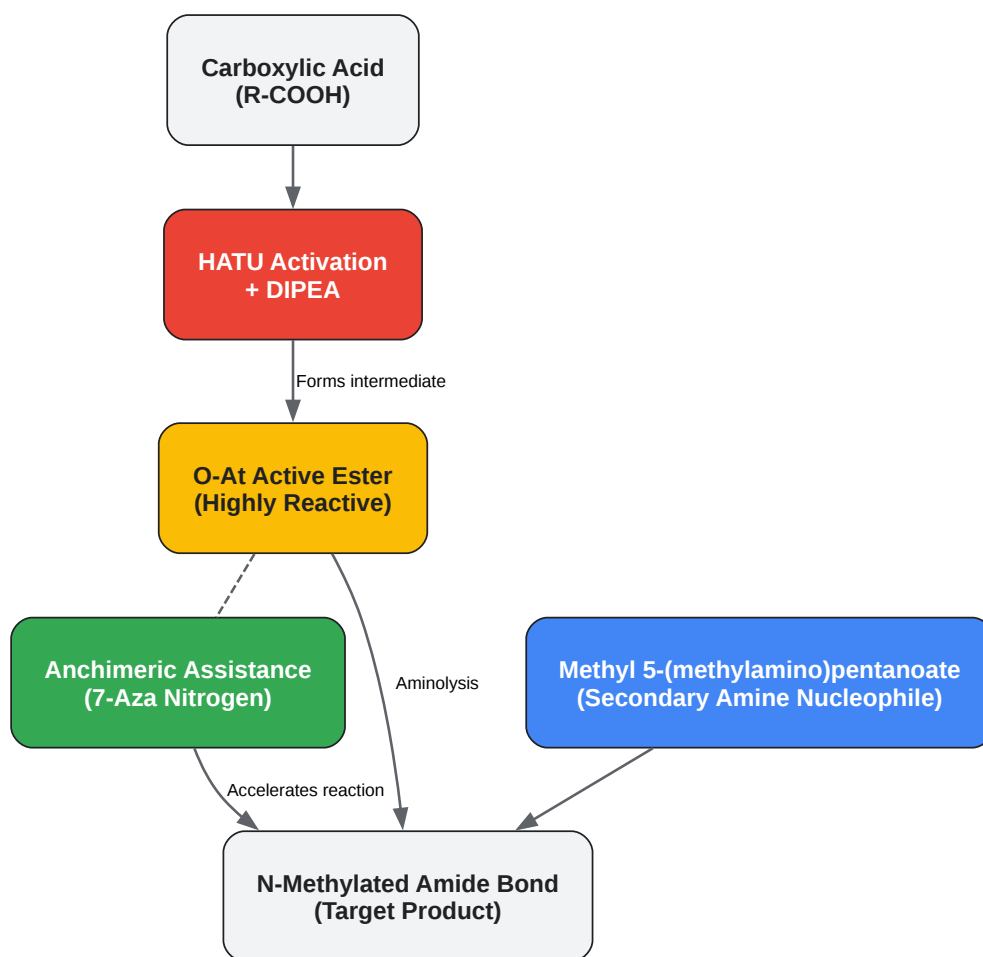
Materials Required:

- Carboxylic acid precursor (1.0 eq)
- Methyl 5-(methylamino)pentanoate HCl (1.2 eq)
- HATU (1.2 eq)
- N,N-Diisopropylethylamine (DIPEA) (3.0 eq - extra base required to neutralize the HCl salt of the amine)
- Anhydrous N,N-Dimethylformamide (DMF)

Step-by-Step Methodology:

- Preparation of the Carboxylic Acid: Dissolve the upstream peptide or amino acid (1.0 mmol) in anhydrous DMF (5-10 mL) under an inert atmosphere (N₂ or Argon).
- Pre-Activation (Critical Step): Add HATU (1.2 mmol) to the solution, followed immediately by DIPEA (1.5 mmol). Stir for exactly 1 to 2 minutes at room temperature.
 - Causality Note: Prolonged pre-activation can lead to the formation of inactive guanidinium byproducts, especially if the amine is added too late[3].
- Amine Addition: In a separate vial, dissolve Methyl 5-(methylamino)pentanoate HCl (1.2 mmol) in DMF (2 mL) and add the remaining DIPEA (1.5 mmol) to free-base the amine.

- **Coupling:** Transfer the free-based amine solution to the pre-activated carboxylic acid mixture. Stir the reaction at room temperature for 2 to 4 hours.
- **Monitoring:** Monitor the reaction via LC-MS or TLC. The secondary amine will not yield a positive standard Kaiser test; a chloranil test can be used if coupling is performed on solid phase[6].
- **Workup (Solution Phase):** Dilute the reaction with Ethyl Acetate (EtOAc), wash sequentially with 5% KHSO₄ (aq), saturated NaHCO₃ (aq), and brine. Dry the organic layer over anhydrous Na₂SO₄ and concentrate under reduced pressure.



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HATU/HOAt-mediated activation and aminolysis mechanism for N-methyl secondary amines.

Protocol 2: C-Terminal Deprotection via Saponification

Once the building block is coupled, the methyl ester must be hydrolyzed to expose the free carboxylic acid for subsequent peptide elongation. Saponification using Lithium Hydroxide (LiOH) is preferred over Sodium Hydroxide (NaOH) because the lithium cation coordinates with the carbonyl oxygen, providing a milder hydrolysis environment that minimizes the risk of epimerization at adjacent chiral centers[4].

Materials Required:

- Boc/Fmoc-Peptide-OMe intermediate (1.0 eq)
- Lithium Hydroxide monohydrate (LiOH·H₂O) (1.5 to 2.0 eq)
- Tetrahydrofuran (THF)
- Deionized Water
- 1 M Hydrochloric Acid (HCl)

Step-by-Step Methodology:

- Solvent Preparation: Dissolve the methyl ester intermediate (1.0 mmol) in a 3:1 mixture of THF and Water (20 mL) in a round-bottom flask[4].
- Temperature Control: Cool the solution to 0°C using an ice bath.
 - Causality Note: Conducting the saponification at 0°C suppresses base-catalyzed racemization of the peptide backbone and prevents unwanted elimination reactions[4].
- Hydrolysis: Slowly add a pre-chilled aqueous solution of LiOH·H₂O (1.5 mmol) dropwise to the reaction mixture.
- Reaction Monitoring: Stir the mixture at 0°C. Monitor the disappearance of the methyl ester via LC-MS (typically 1 to 3 hours).

- Neutralization: Once complete, carefully quench the reaction by adding 1 M HCl dropwise until the pH reaches approximately 3.0 to 4.0.
- Extraction: Remove the THF under reduced pressure. Extract the remaining aqueous phase with EtOAc (3 x 20 mL). Combine the organic layers, wash with brine, dry over Na₂SO₄, and concentrate to yield the free carboxylic acid.
 - Alternative Note: For highly sensitive substrates where even LiOH causes epimerization, an S_N2-type ester cleavage using Lithium Iodide (LiI) in boiling ethyl acetate can be utilized as a racemization-free alternative[2].

Comparative Data: Reagent Selection for N-Methyl Amines

To underscore the necessity of choosing the correct coupling reagent for Methyl 5-(methylamino)pentanoate, Table 2 summarizes the expected performance of various activators when coupling to sterically hindered N-methyl secondary amines.

Table 2: Coupling Reagent Efficiency for N-Methylated Amines

Coupling Reagent	Additive / Base	Relative Coupling Rate	Epimerization Risk	Suitability for N-Methyl Amines
HATU	DIPEA	Very Fast (< 1 hr)	Low	Optimal. Anchimeric assistance overcomes steric bulk[6].
COMU	DIPEA / Oxyma	Very Fast (< 1 hr)	Low	Excellent. Safer alternative to HATU, highly efficient[7].
HBTU	DIPEA	Slow (4-12 hrs)	Moderate	Poor. Lacks the 7-aza nitrogen; often results in incomplete coupling[7].
DIC	HOBt	Very Slow (> 12 hrs)	High (due to time)	Not Recommended. High risk of truncation and side reactions[6].

References

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